

2,2,4-Trimethylheptane molecular structure and formula

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Compound of Interest

Compound Name: 2,2,4-Trimethylheptane

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An In-depth Technical Guide to 2,2,4-Trimethylheptane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and physicochemical properties of **2,2,4-trimethylheptane**. The information is curated for professionals in research and development who require precise data for modeling, analysis, and experimental design.

Molecular Identity and Structure

2,2,4-Trimethylheptane is a branched alkane, a saturated hydrocarbon with the general formula C_nH_{2n+2} .^[1] Its systematic IUPAC name is **2,2,4-trimethylheptane**.^[2] It is recognized by the CAS Registry Number 14720-74-2.^[3]

Molecular Formula: $C_{10}H_{22}$ ^{[2][3][4][5]}

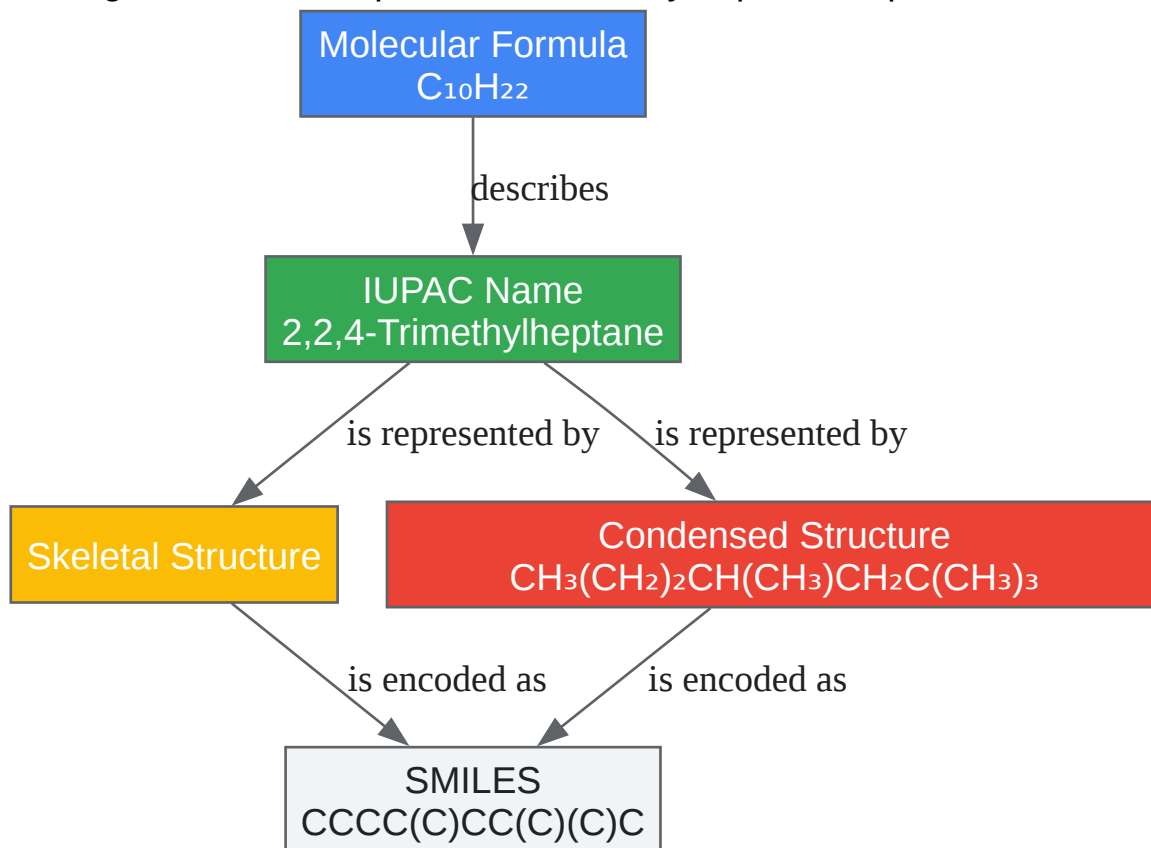
The structural formula provides a more detailed representation of the covalent bonding within the molecule. Below are several common representations:

- Condensed Formula: $CH_3CH_2CH_2CH(CH_3)CH_2C(CH_3)_3$
- SMILES (Simplified Molecular-Input Line-Entry System): CCCC(C)CC(C)(C)C^{[2][4][5][6]}

- InChI (International Chemical Identifier): InChI=1S/C10H22/c1-6-7-9(2)8-10(3,4)5/h9H,6-8H2,1-5H3[2][3][4][5]

The relationship between the molecular formula and its various structural representations is crucial for understanding its chemical nature and behavior.

Logical Relationship of 2,2,4-Trimethylheptane Representations



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Structural Representations of **2,2,4-Trimethylheptane**

Physicochemical Properties

The physical and chemical properties of **2,2,4-trimethylheptane** are summarized in the table below. These properties are essential for predicting its behavior in various experimental and environmental conditions.

Property	Value	Reference(s)
Molecular Weight	142.28 g/mol	[3][4][5][7]
Monoisotopic Mass	142.172150702 Da	[1][4][6]
Boiling Point	148.15 °C	[5]
Melting Point	-53.99 °C	[7]
Density	0.7275 g/cm ³ at 20 °C	[5][7]
Water Solubility	0.0015 g/L (Predicted)	[1]
logP (Octanol-Water)	5.52 (Predicted)	[1]
Rotatable Bond Count	4	[1][7]
Polar Surface Area	0 Å ²	[1]

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and identification of **2,2,4-trimethylheptane**. Available spectral information includes:

- Mass Spectrometry (Electron Ionization): The NIST Chemistry WebBook provides mass spectrum data for **2,2,4-trimethylheptane**, which is crucial for determining its fragmentation pattern and confirming its molecular weight.[8]
- ¹³C NMR Spectroscopy: Carbon-13 Nuclear Magnetic Resonance spectra are available and provide information about the number and types of carbon atoms in the molecule.[4][9]
- Infrared (IR) Spectroscopy: Vapor phase IR spectra can be used to identify the characteristic vibrational modes of the molecule's functional groups.[4][9]

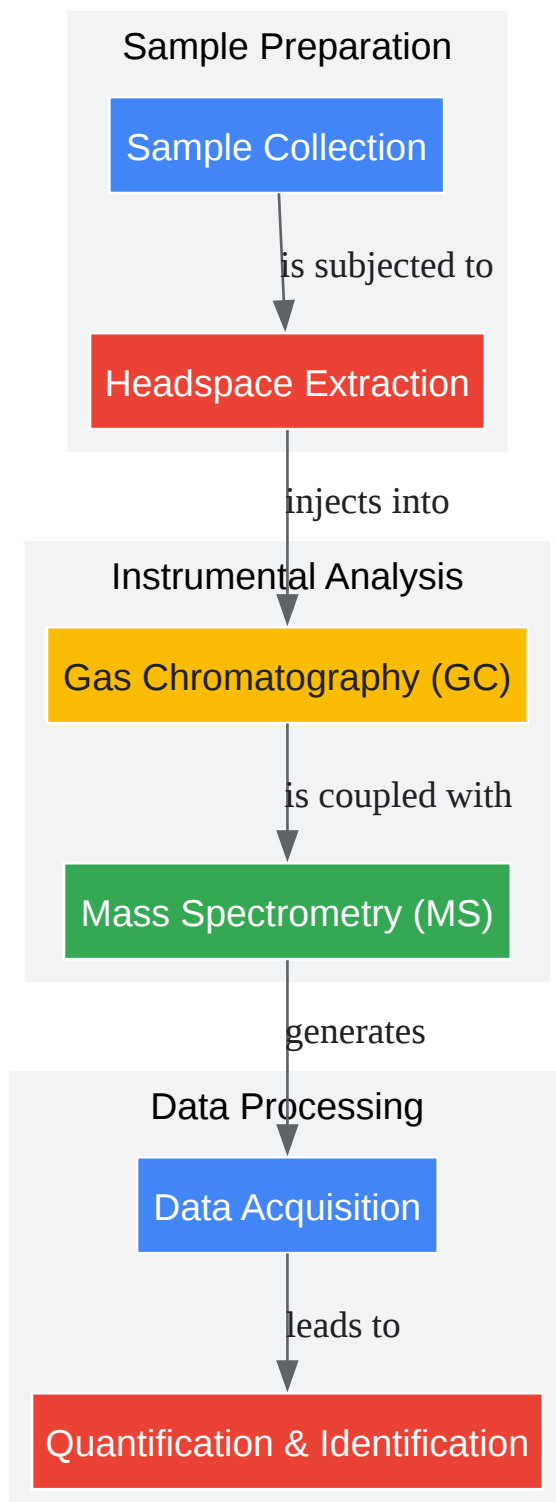
Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2,2,4-trimethylheptane** are not readily available in the public domain, general analytical methods are established.

General Analytical Workflow:

A common application of **2,2,4-trimethylheptane** is as a modeling or calibration standard for the analysis of other volatile organic compounds.[7][10] A typical experimental workflow for its analysis from a sample matrix is outlined below.

General Analytical Workflow for 2,2,4-Trimethylheptane



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Analytical Workflow for Volatile Compounds

Methodology:

- **Headspace Extraction:** The headspace technique is a common method for extracting volatile compounds like **2,2,4-trimethylheptane** from solid or liquid samples.^[10] This involves heating the sample in a sealed vial to allow the volatile components to partition into the gas phase above the sample.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** The extracted headspace gas is then typically injected into a gas chromatograph (GC) for separation from other components in the mixture. The separated components then enter a mass spectrometer (MS) for detection and identification based on their mass-to-charge ratio and fragmentation patterns.^[8]

Applications

2,2,4-Trimethylheptane is primarily used in the following areas:

- **Fuel Component:** It is a component of jet fuels.^{[7][11]}
- **Calibration Standard:** Due to its stability and defined properties, it serves as a modeling or calibration standard for the analysis of other volatile compounds.^{[7][10]}


This guide provides foundational data for **2,2,4-trimethylheptane**. For more specific applications or advanced research, consulting peer-reviewed literature and specialized chemical databases is recommended.

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